

Technical Guide: Physicochemical Properties of 1,2-Diethoxypropane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physicochemical properties of **1,2-diethoxypropane**, including its boiling point and density. It details standardized experimental protocols for the determination of these properties and includes logical workflow diagrams to illustrate these processes.

Core Physicochemical Data

The fundamental physical properties of **1,2-diethoxypropane** are summarized below. These values are critical for its application in various research and development settings, including as a solvent or a reagent in chemical synthesis.

Property	Value
Boiling Point	124-125 °C
Density	0.8309 g/cm ³
Molecular Formula	C7H16O2
Molecular Weight	132.2 g/mol
CAS Number	10221-57-5



Experimental Protocols

Detailed methodologies for the experimental determination of boiling point and density are crucial for the accurate characterization of substances like **1,2-diethoxypropane**.

Determination of Boiling Point (Micro-Reflux Method)

This method is suitable for determining the boiling point of a liquid with a small sample volume.

- Sample Preparation: Add approximately 0.5 mL of **1,2-diethoxypropane** into a small test tube. Introduce a magnetic stir bar for smooth boiling.
- Apparatus Setup:
 - Place the test tube in a heating block situated on a hot plate stirrer.
 - · Clamp the test tube securely.
 - Position a thermometer with its bulb approximately 1 cm above the liquid's surface.
- Heating and Observation:
 - Begin gentle stirring and heating of the sample.
 - Observe the formation of a reflux ring, which is a ring of condensing vapor on the inner wall of the test tube.
 - Adjust the thermometer's position so that its bulb is level with this reflux ring to ensure an accurate measurement of the vapor temperature.
- Data Recording: When the temperature reading on the thermometer stabilizes while the liquid is gently refluxing, record this temperature as the boiling point.[1] It is advisable to perform at least two separate determinations to ensure accuracy.[2]

Determination of Density (Volumetric Method)

This protocol outlines the steps to determine the density of a liquid by measuring its mass and volume.



- Mass Measurement (Tare): Place a clean, dry graduated cylinder on a digital balance and tare the balance to zero.
- Volume Measurement: Carefully pour a specific volume of 1,2-diethoxypropane into the graduated cylinder. Record the volume, ensuring the measurement is taken at the bottom of the meniscus.
- Mass Measurement (Sample): Weigh the graduated cylinder containing the liquid and record the combined mass.[3] The mass of the liquid is the difference between this value and the initial mass of the empty cylinder.
- Density Calculation: Calculate the density using the formula: Density = Mass / Volume.[4][5] For enhanced accuracy, it is recommended to also record the temperature of the liquid, as density is temperature-dependent.[5]

Visualized Workflows and Pathways

The following diagrams, generated using Graphviz, illustrate the logical flow of the experimental protocols and a representative synthesis pathway.

Caption: Experimental workflow for boiling point determination.

Caption: Experimental workflow for density determination.

Caption: Logical relationship for a diethoxypropane synthesis.

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